

In-Depth Technical Guide on *cis*-Dichlorobis(triphenylphosphine)platinum(II)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis*-Dichlorobis(triphenylphosphine)platinum(II)

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This technical guide provides a comprehensive overview of the core chemical and physical properties of **cis-Dichlorobis(triphenylphosphine)platinum(II)**, a coordination complex with significant applications in research and drug development. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Properties and Molecular Weight

cis-Dichlorobis(triphenylphosphine)platinum(II), with the chemical formula $C_{36}H_{30}Cl_2P_2Pt$, is a white, crystalline solid.^[1] It is a square planar complex of platinum(II).^[1] The accurate determination of its molecular weight is fundamental for stoichiometric calculations in synthesis and for various analytical techniques.

Data Presentation: Atomic and Molecular Weights

The molecular weight is calculated based on the atomic weights of its constituent elements. The table below summarizes the standard atomic weights provided by the International Union of Pure and Applied Chemistry (IUPAC) and the calculated molecular weight of the complex.

Element (Symbol)	Atomic Weight (g/mol)	Number of Atoms	Total Weight Contribution (g/mol)
Platinum (Pt)	195.084[2][3][4][5]	1	195.084
Chlorine (Cl)	35.453[6][7]	2	70.906
Phosphorus (P)	30.974[8][9][10][11]	2	61.948
Carbon (C)	12.011[12][13][14][15]	36	432.396
Hydrogen (H)	1.008[16][17][18][19]	30	30.240
Total Molecular Weight	790.574		

Note: The molecular weight is often cited as approximately 790.56 g/mol or 790.58 g/mol in commercial sources.[20][21][22][23]

Experimental Protocols

The synthesis and characterization of **cis-Dichlorobis(triphenylphosphine)platinum(II)** are standard procedures in inorganic and organometallic chemistry laboratories.

Synthesis of **cis-Dichlorobis(triphenylphosphine)platinum(II)**

A common method for the synthesis of the *cis* isomer involves the reaction of potassium tetrachloroplatinate(II) (K_2PtCl_4) with triphenylphosphine (PPh_3).

Methodology:

- Dissolution of Reactant: Potassium tetrachloroplatinate(II) is dissolved in a suitable solvent, typically water or a mixture of water and ethanol.
- Addition of Ligand: A solution of triphenylphosphine in a water-miscible organic solvent, such as ethanol, is added dropwise to the platinum salt solution with constant stirring.

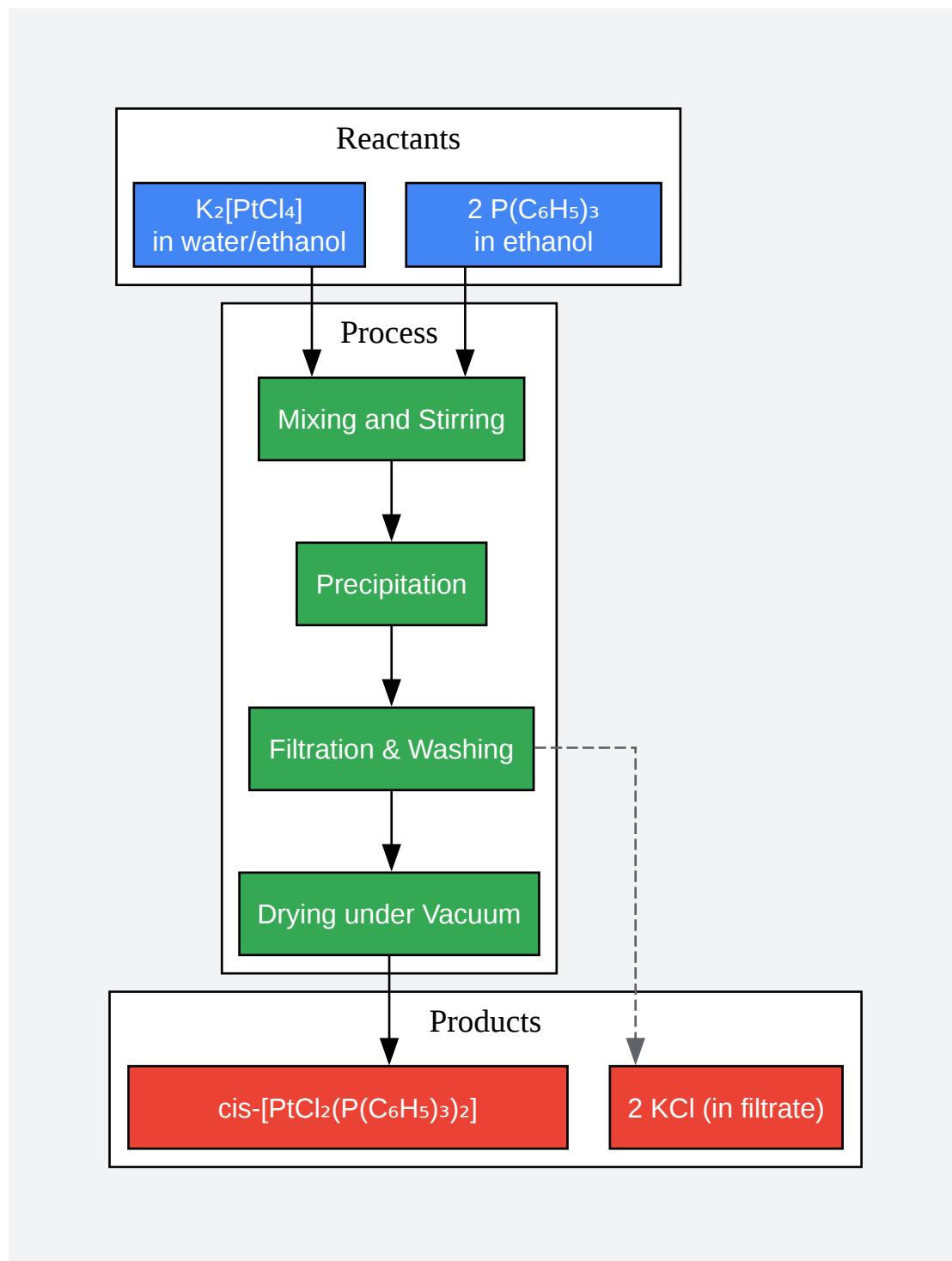
- Precipitation: The product, **cis-Dichlorobis(triphenylphosphine)platinum(II)**, is sparingly soluble in the reaction mixture and precipitates out as a white solid.
- Isolation and Purification: The precipitate is collected by filtration, washed with water, ethanol, and diethyl ether to remove any unreacted starting materials and byproducts.
- Drying: The final product is dried under vacuum to yield the pure cis isomer.

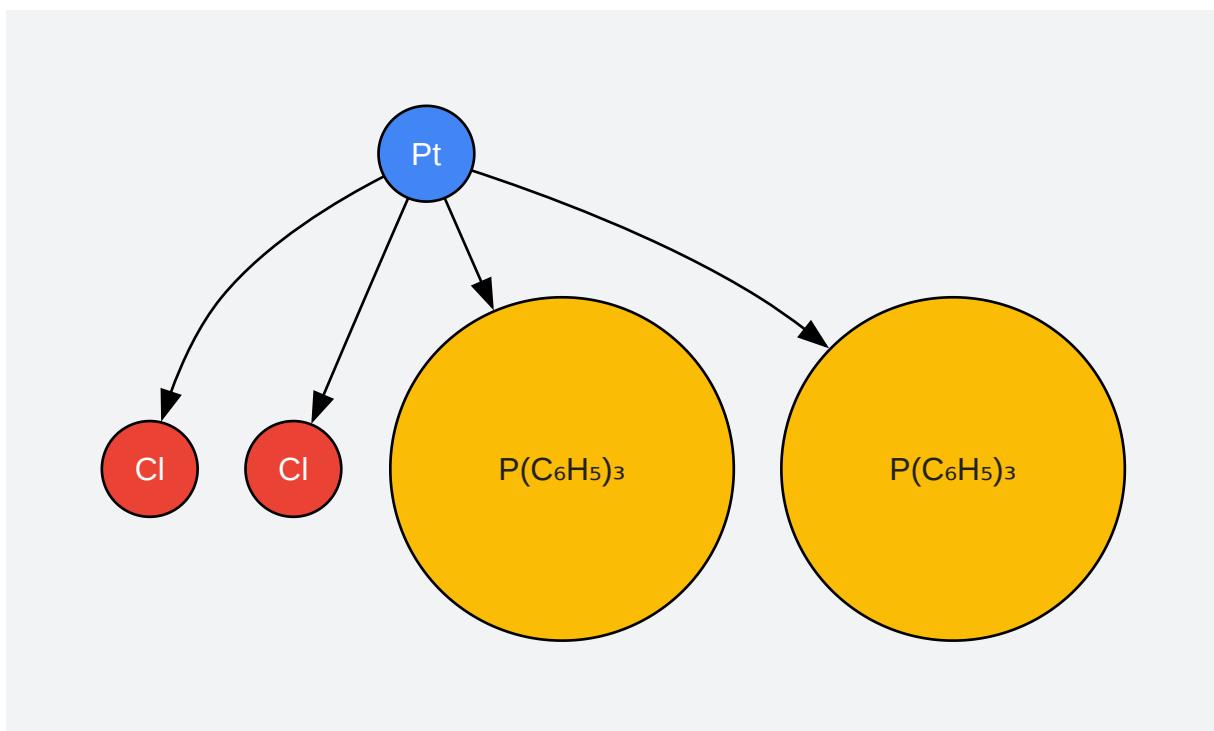
The reaction can be represented by the following equation:



Mandatory Visualization

The following diagrams illustrate the molecular structure and a typical experimental workflow for the synthesis of **cis-Dichlorobis(triphenylphosphine)platinum(II)**.





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- To cite this document: BenchChem. [In-Depth Technical Guide on cis-Dichlorobis(triphenylphosphine)platinum(II)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076907#molecular-weight-of-cis-dichlorobis-triphenylphosphine-platinum-ii]

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